

DMHAPC-Chol: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: DMHAPC-Chol

Cat. No.: B607157

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Introduction: Dimethyl Hydroxyethyl Aminopropane Carbamoyl Cholesterol (**DMHAPC-Chol**) is a cationic lipid that has garnered significant interest in the field of drug delivery. Its unique chemical structure, featuring a biodegradable carbamyl linker and a hydroxyethyl group in its polar head, makes it a promising candidate for the formulation of liposomes designed for the efficient transfection of genetic material such as plasmids and siRNA. This technical guide provides an in-depth overview of **DMHAPC-Chol**, including its chemical properties, synthesis, and detailed protocols for its application in gene and siRNA delivery.

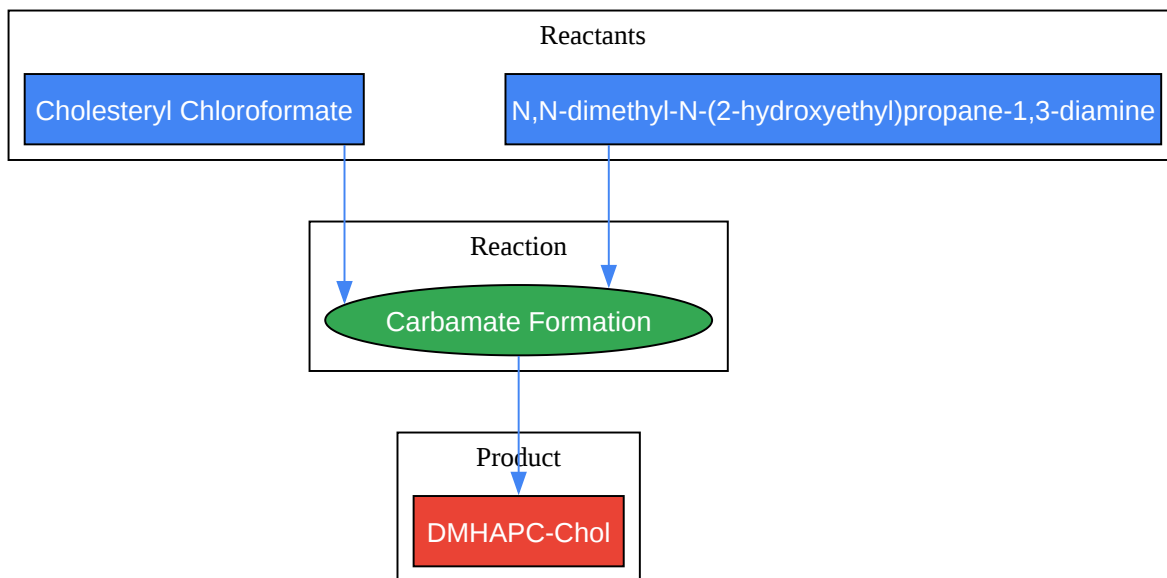
Chemical Structure and Properties

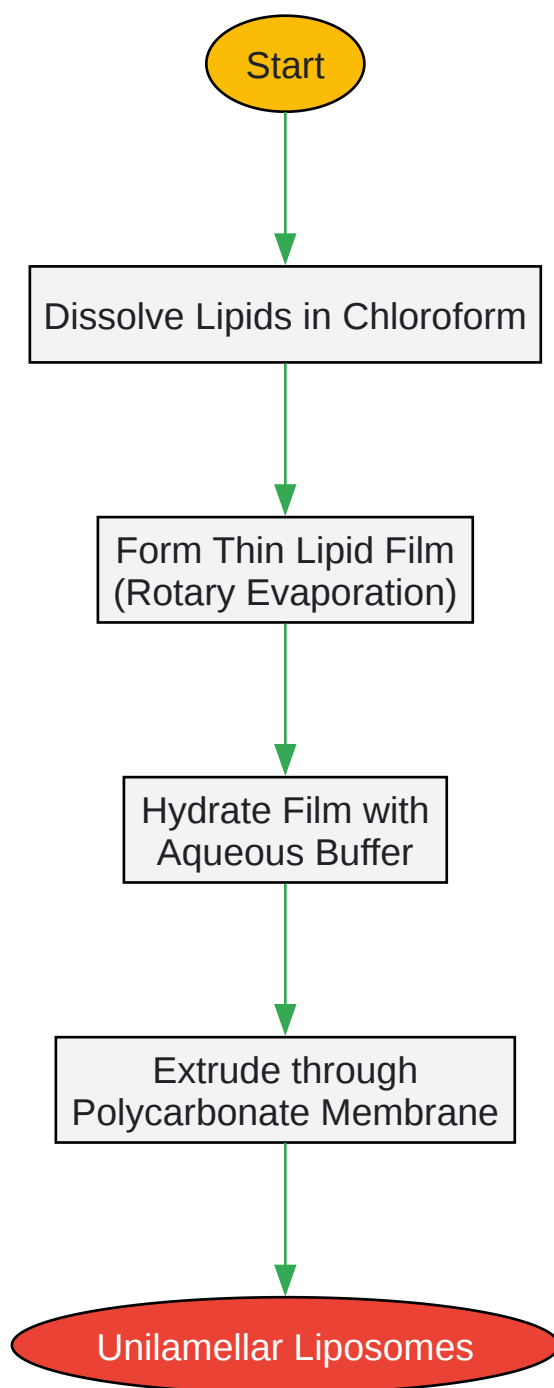
DMHAPC-Chol is a cationic cholesterol derivative. Its structure consists of a cholesterol backbone linked via a carbamate group to a hydrophilic head containing a quaternary amine with a hydroxyethyl group. This amphipathic nature is crucial for its ability to self-assemble into liposomes and interact with negatively charged nucleic acids.

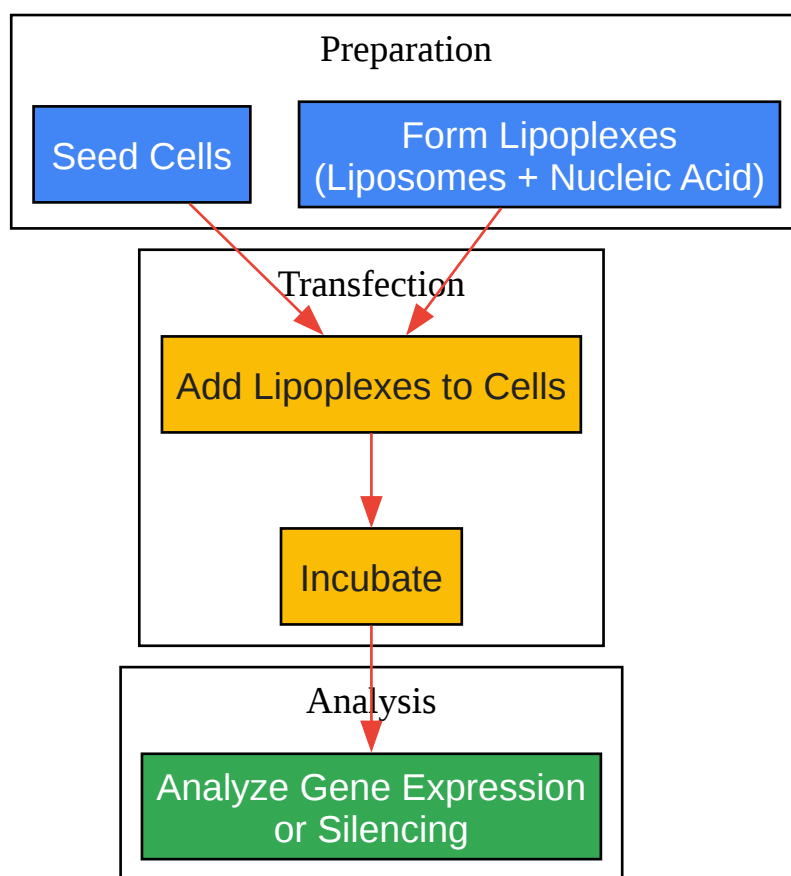
Property	Value	Reference
CAS Number	794498-29-7	
Synonyms	Dimethyl Hydroxyethyl Aminopropane Carbamoyl Cholesterol Iodide	[1]
Molecular Formula	C35H63N2O3+	[1][2]
Molecular Weight	559.90 g/mol	
Appearance	Crystalline solid	
Purity	≥95%	
Solubility	DMF: 10 mg/mL, Ethanol: 10 mg/mL, Ethanol:PBS (pH 7.2) (1:6): 0.14 mg/mL	
Storage	-20°C	

Synthesis of DMHAPC-Chol

While a detailed, step-by-step synthesis protocol for **DMHAPC-Chol** is not readily available in the public domain, a representative synthetic pathway can be inferred from the synthesis of similar cholesteryl carbamate derivatives. The general approach involves the reaction of cholesteryl chloroformate with a suitable amine.







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References

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- 2. benchchem.com [benchchem.com]
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